

Technical Guide: Methyl 1,2,3,4-tetrahydroquinoline-6-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Methyl 1,2,3,4-Tetrahydroquinoline-6-carboxylate
Cat. No.:	B062637

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CAS Number: 177478-49-8

This technical guide provides a comprehensive overview of **Methyl 1,2,3,4-tetrahydroquinoline-6-carboxylate**, a heterocyclic compound of interest to researchers, scientists, and drug development professionals. This document outlines its chemical properties, synthesis, and potential biological activities, with a focus on experimental data and methodologies.

Chemical and Physical Properties

Methyl 1,2,3,4-tetrahydroquinoline-6-carboxylate, also known as 1,2,3,4-Tetrahydroquinoline-6-carboxylic acid methyl ester, is a solid powder at room temperature. Its fundamental properties are summarized in the table below for quick reference.

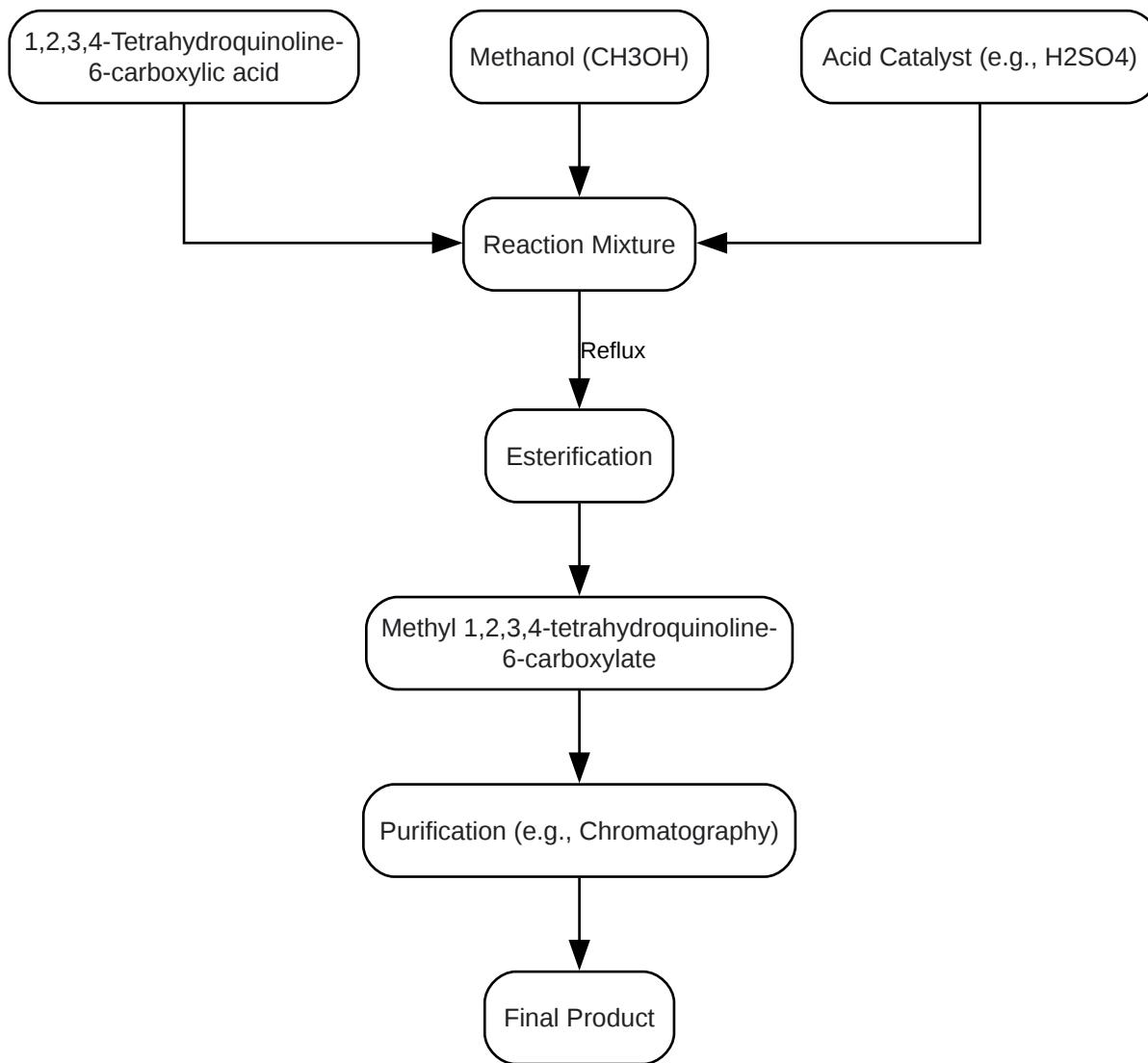
Property	Value	Reference
CAS Number	177478-49-8	[1] [2]
Molecular Formula	C ₁₁ H ₁₃ NO ₂	[1] [2]
Molecular Weight	191.23 g/mol	[1] [2]
Appearance	Powder	
Melting Point	73-76 °C	
Purity	Typically ≥97%	[2]
InChI Key	PPSPOJUGGLXCIUHFFFAOYSA-N	[2]
SMILES	COC(=O)c1ccc2NCCCCc2c1	[2]

Synthesis and Characterization

While a specific, detailed experimental protocol for the synthesis of **Methyl 1,2,3,4-tetrahydroquinoline-6-carboxylate** is not readily available in the reviewed literature, general synthetic strategies for the tetrahydroquinoline scaffold are well-established. These methods often involve domino reactions, which allow for the efficient construction of the heterocyclic core from simple starting materials.[\[3\]](#) One common approach is the reduction of the corresponding quinoline derivative.

A plausible synthetic route, based on general chemical principles, is the esterification of 1,2,3,4-tetrahydroquinoline-6-carboxylic acid. This would involve reacting the carboxylic acid with methanol in the presence of an acid catalyst.

Hypothetical Synthesis Workflow:



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Caption: Hypothetical synthesis workflow for **Methyl 1,2,3,4-tetrahydroquinoline-6-carboxylate**.

Characterization of the final product would typically involve techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and High-Performance Liquid Chromatography (HPLC) to confirm the structure and assess purity. While a full experimental dataset for the title compound is not available, ¹H NMR spectra for the related compound, 1-methyl-1,2,3,4-tetrahydroquinoline-6-carboxylic acid and its methyl ester, have been reported and could serve as a reference for spectral interpretation.

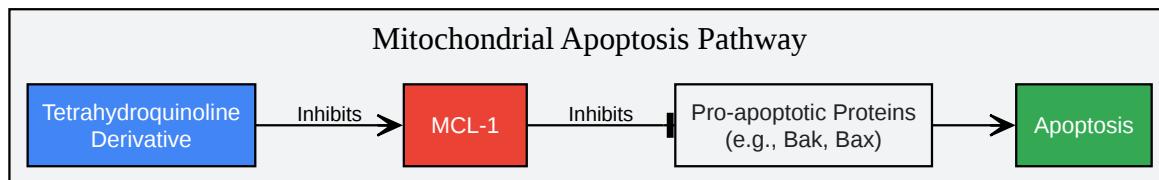
Potential Biological Activities and Therapeutic Applications

The tetrahydroquinoline scaffold is a privileged structure in medicinal chemistry, with derivatives exhibiting a wide range of biological activities.^[3] Research into this class of compounds has revealed potential applications in oncology and neurodegenerative diseases.

Anticancer Potential

Several studies have highlighted the anticancer properties of tetrahydroquinoline derivatives.^[4] ^[5] For instance, 1-sulfonylated 1,2,3,4-tetrahydroquinoline-6-carboxylic acids have been identified as inhibitors of MCL-1, an anti-apoptotic protein overexpressed in many cancers.^[6] ^[7] Inhibition of MCL-1 can restore the natural process of programmed cell death (apoptosis) in cancer cells. The general mechanism involves the binding of the inhibitor to the BH3-binding groove of MCL-1, preventing it from sequestering pro-apoptotic proteins.

Potential Anti-Cancer Signaling Pathway Involvement:



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Caption: General mechanism of MCL-1 inhibition by tetrahydroquinoline derivatives.

Neuroprotective Effects

Derivatives of the closely related 1,2,3,4-tetrahydroisoquinoline have been investigated for their neuroprotective properties.^[8] The proposed mechanisms of action include the inhibition of monoamine oxidase (MAO), scavenging of free radicals, and antagonism of the glutamatergic system.^[8] These activities suggest a potential therapeutic role in neurodegenerative conditions like Parkinson's disease.

Disclaimer: The biological activities described above are based on studies of related compounds. Specific *in vitro* or *in vivo* studies on **Methyl 1,2,3,4-tetrahydroquinoline-6-carboxylate** have not been identified in the reviewed literature. Further research is required to determine the specific biological profile of this compound.

Conclusion

Methyl 1,2,3,4-tetrahydroquinoline-6-carboxylate is a chemical compound with potential for further investigation, particularly in the fields of medicinal chemistry and drug discovery. Its structural similarity to compounds with known anticancer and neuroprotective activities makes it a target of interest for synthesis and biological screening. This guide provides a foundational understanding of its properties and potential, based on the currently available information. Detailed experimental protocols for its synthesis and comprehensive biological evaluations are necessary to fully elucidate its therapeutic potential.

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- To cite this document: BenchChem. [Technical Guide: Methyl 1,2,3,4-tetrahydroquinoline-6-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b062637#cas-number-for-methyl-1-2-3-4-tetrahydroquinoline-6-carboxylate]

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